

Technical Guide: Physicochemical Properties of 2,3-Dibromopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromopyridine

Cat. No.: B049186

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2,3-Dibromopyridine**, a key intermediate in pharmaceutical and agrochemical synthesis. This document outlines its physical appearance and melting point, supported by detailed experimental protocols for their determination. Furthermore, logical workflows for compound characterization and synthesis are visualized to aid in research and development.

Core Physicochemical Data

Quantitative data for **2,3-Dibromopyridine** is summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C ₅ H ₃ Br ₂ N	[1]
Molecular Weight	236.89 g/mol	[1]
CAS Number	13534-89-9	[1]
Melting Point	56-60 °C	[1]
Appearance	White to light yellow crystalline powder	[2]

Experimental Protocols

Detailed methodologies for determining the physical properties of **2,3-Dibromopyridine** are crucial for ensuring data accuracy and reproducibility.

Determination of Physical Appearance

The physical appearance of a chemical compound is determined through visual inspection under standard laboratory conditions.

Protocol:

- **Sample Preparation:** A small, representative sample of the substance is placed on a clean, dry watch glass or in a clear glass vial.
- **Observation:** The sample is observed against a white background under adequate lighting.
- **Description:** The following characteristics are recorded:
 - **Physical State:** Solid, liquid, or gas at ambient temperature and pressure. For **2,3-Dibromopyridine**, this is a solid.
 - **Form/Texture:** Crystalline, powder, granular, etc. **2,3-Dibromopyridine** is typically a crystalline powder.[2]
 - **Color:** The color of the substance is noted. **2,3-Dibromopyridine** appears as a white to light yellow powder.[2]

This qualitative assessment is a fundamental first step in the characterization of any chemical substance.[3]

Melting Point Determination by Capillary Method

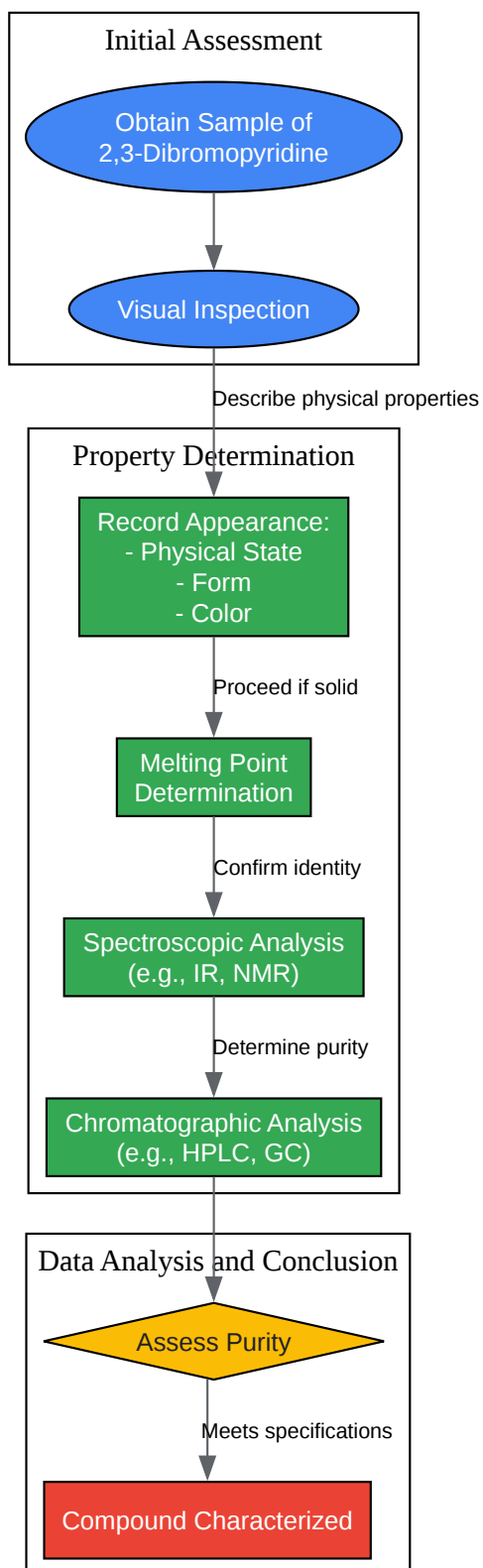
The melting point of a crystalline solid is a critical indicator of its purity.[4] The capillary method is a widely used and reliable technique for this measurement.[5]

Protocol:

- **Sample Preparation:** A small amount of the dry, finely powdered **2,3-Dibromopyridine** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the powder to collect a small sample.^[6] The tube is then inverted and tapped gently to pack the solid into the closed end, aiming for a sample height of 2-3 mm.^[7]
- **Apparatus Setup:** The packed capillary tube is placed into a melting point apparatus, such as a Mel-Temp or a Thiele tube filled with a suitable heating oil.^[4] The apparatus should be equipped with a calibrated thermometer or a digital temperature sensor.
- **Heating and Observation:**
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - The heating rate is then reduced to a slow and steady 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.^[4]
 - The sample is observed continuously through the magnifying eyepiece of the apparatus.
- **Data Recording:** Two temperatures are recorded to define the melting range:
 - T₁: The temperature at which the first droplet of liquid is observed.^[7]
 - T₂: The temperature at which the last solid crystal melts completely.^[7]
 - A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound.^[4] Impurities tend to depress and broaden the melting range.^[6]

Logical and Experimental Workflows

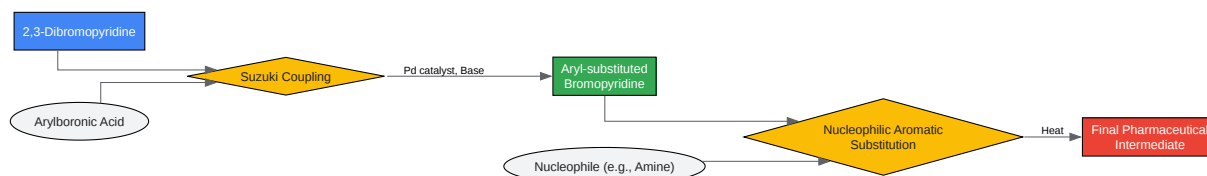
Visualizing experimental and logical processes can significantly enhance understanding and implementation in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the physical characterization of a chemical compound.

2,3-Dibromopyridine is a valuable building block in organic synthesis. For instance, it is utilized in the synthesis of various pharmaceutical agents.[2] The following diagram illustrates a generalized synthetic pathway where **2,3-Dibromopyridine** could be a starting material.



[Click to download full resolution via product page](#)

Caption: A generalized synthetic workflow involving **2,3-Dibromopyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Dibromopyridine 97 13534-89-9 [sigmaaldrich.com]
- 2. nbinno.com [nbinno.com]
- 3. chemsafetypro.com [chemsafetypro.com]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. westlab.com [westlab.com]
- 6. chm.uri.edu [chm.uri.edu]
- 7. chem.libretexts.org [chem.libretexts.org]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,3-Dibromopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049186#2-3-dibromopyridine-melting-point-and-appearance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com